

Proper Disposal of 2-Acetamido-5-bromopyridine: A Safety and Operations Guide

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Compound of Interest

Compound Name: **2-Acetamido-5-bromopyridine**

Cat. No.: **B057907**

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal procedures for **2-Acetamido-5-bromopyridine** (CAS No. 7169-97-3). Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance within a laboratory setting. This compound is classified as harmful if swallowed, a skin irritant, and a serious eye irritant.[\[1\]](#)[\[2\]](#)

Key Safety and Handling Data

A summary of critical quantitative and safety data for **2-Acetamido-5-bromopyridine** is provided below. This information should be reviewed as part of a comprehensive risk assessment prior to handling and disposal.

Property	Value	Reference
CAS Number	7169-97-3	[1] [3] [4]
Molecular Formula	C7H7BrN2O	[2] [3]
Molecular Weight	215.05 g/mol	[2]
GHS Classification	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2)	[1]
Signal Word	Warning	[1] [2]
Hazard Statements	H302: Harmful if swallowed, H315: Causes skin irritation, H319: Causes serious eye irritation	[1]
Precautionary Statements	P264, P270, P280, P301+P312+P330, P337+P313, P501	[1]

Experimental Protocol: Disposal Procedure

The following step-by-step protocol must be strictly followed for the safe disposal of **2-Acetamido-5-bromopyridine**. This procedure is applicable to the pure compound and any materials grossly contaminated with it.

1.0 Personal Protective Equipment (PPE)

1.1. Before initiating any disposal procedures, ensure that appropriate personal protective equipment is worn. This includes:

- Nitrile gloves (or other chemically resistant gloves).
- Safety goggles or a face shield.
- A laboratory coat.

2.0 Waste Segregation and Collection

2.1. Designate a specific, clearly labeled hazardous waste container for **2-Acetamido-5-bromopyridine** waste. 2.2. The container must be made of a compatible material (e.g., polyethylene), be in good condition, and have a secure, sealable lid. 2.3. The container must be clearly labeled as "Hazardous Waste" and include the chemical name: "**2-Acetamido-5-bromopyridine**". 2.4. Carefully transfer any solid **2-Acetamido-5-bromopyridine** waste into the designated container, avoiding dust generation. 2.5. Place any contaminated disposable materials, such as weighing paper or contaminated gloves, into the same designated hazardous waste container.

3.0 Storage of Hazardous Waste

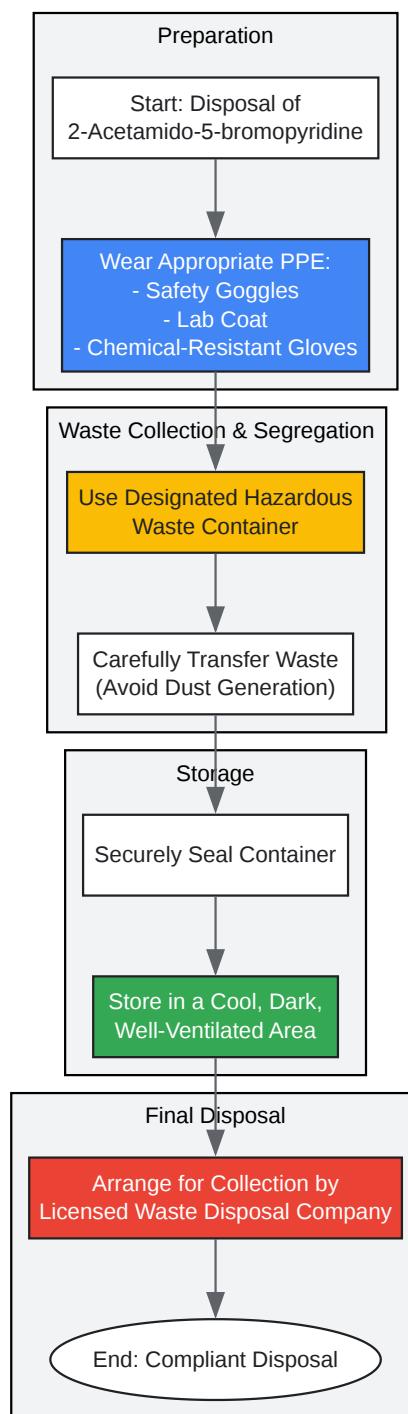
3.1. Securely seal the hazardous waste container. 3.2. Store the sealed container in a designated, well-ventilated hazardous waste accumulation area. 3.3. The storage area should be kept cool and dark, away from incompatible materials.[\[2\]](#)

4.0 Final Disposal

4.1. Arrange for the collection of the hazardous waste container by a licensed environmental waste management company. 4.2. All disposal activities must be conducted in accordance with local, state, and federal regulations.[\[1\]](#) 4.3. Do not dispose of **2-Acetamido-5-bromopyridine** in the regular trash or down the sanitary sewer.

Disposal Workflow

The following diagram illustrates the key decision points and steps in the disposal process for **2-Acetamido-5-bromopyridine**.



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Caption: Disposal workflow for **2-Acetamido-5-bromopyridine**.

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